

(-)-Stylophine: A Comprehensive Technical Guide to its Natural Sources and Isolation

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Compound of Interest

Compound Name: (-)-Stylophine

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Introduction

(-)-Stylophine, a protopine alkaloid, is a naturally occurring bioactive compound that has garnered significant interest within the scientific community. Exhibiting a range of pharmacological activities, it holds promise for further investigation and potential therapeutic applications. This technical guide provides an in-depth overview of the primary natural sources of **(-)-stylophine** and detailed methodologies for its isolation and purification.

Natural Sources of (-)-Stylophine

(-)-Stylophine is predominantly found in plant species belonging to the Papaveraceae family, commonly known as the poppy family. Extensive research has identified several genera as rich sources of this alkaloid, with notable concentrations found in *Corydalis* and *Chelidonium* species.^{[1][2]}

Primary Plant Sources

- **Chelidonium majus**(Greater Celandine): This perennial herbaceous plant is a well-documented and significant source of **(-)-stylophine** and other isoquinoline alkaloids.^{[1][3]} The entire plant, including the roots and aerial parts, contains the alkaloid.
- **Corydalis species**: Various species within the *Corydalis* genus are known to produce **(-)-stylophine**. These include, but are not limited to:

- *Corydalis cava*[\[2\]](#)[\[4\]](#)
- *Corydalis solida*[\[1\]](#)[\[5\]](#)
- *Corydalis hsuchowensis*[\[6\]](#)
- *Corydalis speciosa*

The concentration of **(-)-stylophine** can vary depending on the plant species, geographical location, and the part of the plant being analyzed.

Quantitative Data on (-)-Stylophine Yield

The yield of **(-)-stylophine** from its natural sources is a critical factor for researchers and for potential large-scale production. The following table summarizes available data on the extraction yields from different plant materials.

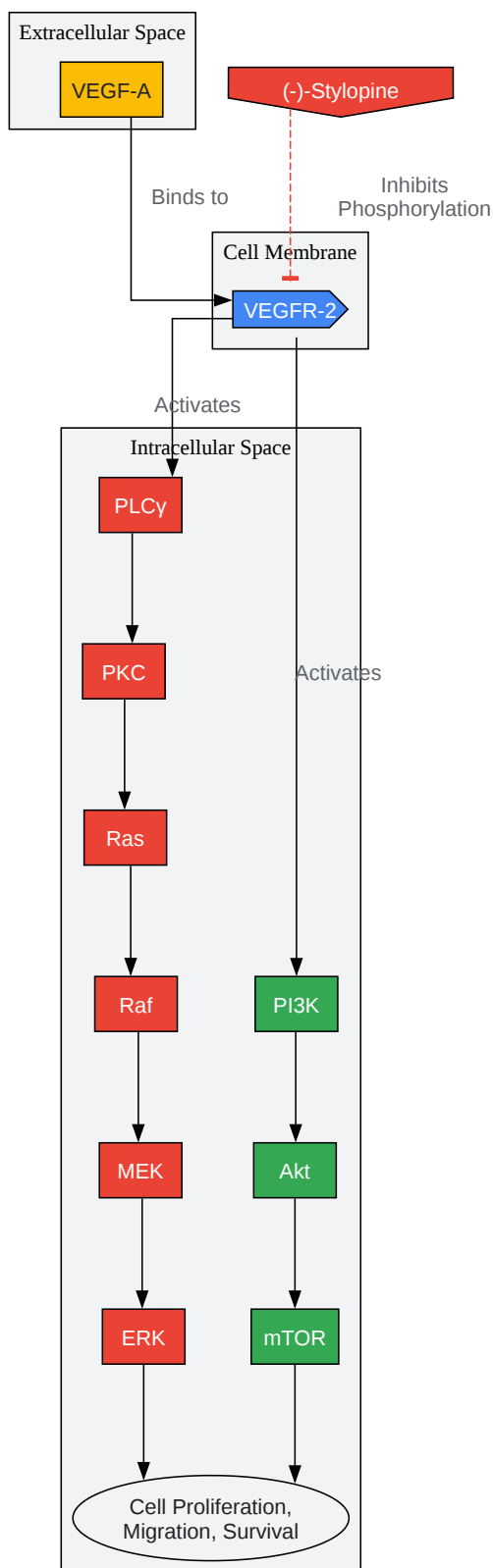
Plant Species	Plant Part	Extraction Method	Yield of (-)-Stylophine	Reference
<i>Chelidonium majus</i>	Aerial Parts	Fast Centrifugal Partition Chromatography	1.93 mg from 500 mg of crude extract	[3]
<i>Corydalis cava</i>	Tubers	Not specified	Minor alkaloid	[2]
<i>Corydalis solida</i>	Tubers	Not specified	Present	[1] [5]

Isolation and Purification Methodologies

The isolation of **(-)-stylophine** from its natural sources typically involves a multi-step process encompassing extraction, fractionation, and purification. The fundamental approach leverages the basic nature of alkaloids.

General Experimental Workflow

The following diagram illustrates a general workflow for the isolation of **(-)-stylophine** from plant material.



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